

# improving CH1055 fluorescence signal in deep tissue

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## Compound of Interest

Compound Name: CH1055

Cat. No.: B12422057

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## CH1055 Technical Support Center

Welcome to the technical support center for the **CH1055** near-infrared II (NIR-II) fluorescent dye. This guide is designed to assist researchers, scientists, and drug development professionals in optimizing their experiments and troubleshooting common issues encountered during deep tissue fluorescence imaging with **CH1055**.

## Frequently Asked Questions (FAQs)

Q1: What is **CH1055** and what are its primary applications?

**CH1055** is a small-molecule near-infrared II (NIR-II) fluorescent dye with an excitation wavelength of 808 nm and an emission wavelength of 1055 nm.[1] Its primary applications are in in vivo deep tissue imaging, where it offers significant advantages over traditional NIR-I dyes due to reduced photon scattering and lower tissue autofluorescence.[2][3][4] It can be conjugated to antibodies and other ligands for targeted molecular imaging of structures like tumors.[2][5][6]

Q2: What are the key advantages of using **CH1055** for in vivo imaging?

**CH1055** offers several key advantages:

- **Deep Tissue Penetration:** As a NIR-II fluorophore, **CH1055** allows for imaging at greater depths (up to centimeters) with higher resolution compared to NIR-I dyes.<sup>[3][5][7]</sup> It has been successfully used to image brain tumors at a depth of approximately 4 mm.<sup>[5][6]</sup>
- **High Signal-to-Background Ratio:** Imaging in the NIR-II window minimizes tissue autofluorescence, leading to a superior signal-to-background ratio and clearer images.<sup>[5][8][9]</sup>
- **Rapid Excretion:** **CH1055** has a low molecular weight (approx. 970 Da) and is rapidly excreted through the kidneys (around 90% within 24 hours), which significantly reduces the risk of long-term toxicity.<sup>[1][5]</sup>
- **Bioconjugation Capability:** **CH1055** can be readily conjugated to targeting moieties like antibodies and peptides, enabling specific molecular imaging.<sup>[1][2][6][10]</sup>

Q3: How does **CH1055** compare to the clinically approved NIR-I dye, Indocyanine Green (ICG)?

**CH1055** has demonstrated superior performance compared to ICG in several preclinical studies. It provides better resolution of lymphatic vasculature and has shown a higher tumor-to-normal tissue ratio in targeted imaging studies.<sup>[5][6]</sup> While ICG also has an emission tail in the NIR-II region, **CH1055** is specifically designed for optimal performance in this window.<sup>[10]</sup>

Q4: What are the storage and handling recommendations for **CH1055**?

For long-term storage, **CH1055** stock solutions should be stored at -80°C and used within 6 months. For short-term storage, -20°C is suitable for up to one month. It is important to protect the dye from light and avoid repeated freeze-thaw cycles.<sup>[1]</sup>

## Troubleshooting Guide

This guide addresses common issues that may arise during experiments with **CH1055**.

### Low Fluorescence Signal

| Potential Cause                    | Recommended Solution                                                                                                                                                                                                                                                                                            |
|------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Suboptimal Imaging Parameters      | Ensure the imaging system is equipped with an InGaAs detector suitable for the NIR-II range.<br>[11] Optimize excitation laser power and exposure time. Start with settings used in published studies and adjust as needed.[12]                                                                                 |
| Incorrect Filter Sets              | Use appropriate long-pass filters (e.g., 1000 nm or 1100 nm) to effectively block excitation light and tissue autofluorescence.[13]                                                                                                                                                                             |
| Low Dye Concentration              | The concentration of the injected CH1055 conjugate may be too low. If the signal is weak, consider increasing the administered dose.[12]                                                                                                                                                                        |
| Photobleaching                     | Although NIR dyes are generally more photostable, excessive exposure to the excitation laser can cause photobleaching.[14]<br>Minimize light exposure by using the lowest possible laser power and exposure time that provides an adequate signal. Use a fast scan mode for initial setup and optimization.[12] |
| Tissue Attenuation                 | Deep tissue imaging is inherently challenging due to light scattering and absorption.[3][15]<br>Ensure the target is within the achievable penetration depth for your imaging system and tissue type.                                                                                                           |
| Aggregation-Caused Quenching (ACQ) | Organic dyes can sometimes aggregate at high concentrations, leading to fluorescence quenching.[16] Ensure proper solubilization of the dye conjugate before injection.                                                                                                                                         |

## High Background Signal

| Potential Cause                          | Recommended Solution                                                                                                                                                                                                                                                         |
|------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Tissue Autofluorescence                  | While significantly reduced in the NIR-II window, some autofluorescence can still be present. Ensure the use of appropriate long-pass emission filters to minimize the collection of autofluorescence signals. <a href="#">[9]</a> <a href="#">[17]</a> <a href="#">[18]</a> |
| Excitation Light Leakage                 | A small Stokes shift can lead to leakage of the excitation light into the emission channel. <a href="#">[19]</a> Use high-quality, narrow bandpass filters for the excitation source and steep-edged long-pass filters for emission detection.                               |
| Non-specific Binding/Uptake of Conjugate | If using a targeted conjugate, high background may be due to non-specific binding. Ensure proper blocking steps in your protocol. The use of PEGylation can help reduce non-specific uptake. <a href="#">[5]</a> <a href="#">[6]</a>                                         |
| Improper Dye Conjugation                 | Unconjugated (free) dye can circulate and contribute to background signal. Ensure the purification steps after conjugation are thorough to remove any unbound CH1055.                                                                                                        |

## Conjugation Issues

| Potential Cause               | Recommended Solution                                                                                                                                                                                                                                                                                                                          |
|-------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inefficient Labeling          | The concentration of the antibody or protein may be too low for efficient conjugation. A starting concentration of >0.5 mg/mL is often recommended. <a href="#">[20]</a> The presence of impurities or stabilizing proteins like BSA in the antibody solution can also interfere with the reaction. <a href="#">[20]</a> <a href="#">[21]</a> |
| Interfering Buffer Components | Buffers containing primary amines (e.g., Tris) or preservatives like sodium azide can compete with the labeling reaction. <a href="#">[22]</a> <a href="#">[23]</a> Dialyze the antibody against a suitable buffer like PBS before conjugation. <a href="#">[21]</a>                                                                          |
| Incorrect pH                  | The pH of the reaction buffer is critical for efficient conjugation. For NHS ester reactions, a pH of $8.5 \pm 0.5$ is typically recommended. <a href="#">[21]</a>                                                                                                                                                                            |
| Hydrolysis of Reactive Dye    | NHS esters are susceptible to hydrolysis. Prepare the dye solution immediately before use and avoid moisture. <a href="#">[23]</a>                                                                                                                                                                                                            |

## Quantitative Data Summary

| Parameter                       | CH1055                 | CH1055<br>Derivative (CH-<br>4T) | ICG (NIR-I Dye) | Reference |
|---------------------------------|------------------------|----------------------------------|-----------------|-----------|
| Excitation<br>Wavelength        | 808 nm                 | 808 nm                           | ~800 nm         | [1]       |
| Emission<br>Wavelength          | 1055 nm                | ~1000 nm (blue-<br>shifted)      | ~830 nm         | [1][3]    |
| Quantum Yield                   | Low<br>(unspecified)   | 1.8% (with<br>plasma protein)    | Low             | [3]       |
| Tumor-to-Normal<br>Tissue Ratio | >5 (at 24h)            | -                                | <2              | [6]       |
| Imaging Depth                   | ~4 mm (brain<br>tumor) | -                                | <1 mm           | [5][6][9] |

## Experimental Protocols

### Protocol 1: General In Vivo Imaging with CH1055-PEG

- Preparation of **CH1055**-PEG Solution: Dissolve **CH1055**-PEG in sterile PBS to the desired concentration. Ensure complete dissolution to avoid aggregation.
- Animal Preparation: Anesthetize the animal model (e.g., mouse) following approved institutional protocols.
- Injection: Administer the **CH1055**-PEG solution intravenously (e.g., via tail vein injection). The exact dosage will depend on the specific application and animal model, but a starting point can be derived from published studies (e.g., 60 µg for a mouse).[2][6]
- Image Acquisition:
  - Position the animal in the imaging system.
  - Set the excitation wavelength to 808 nm.

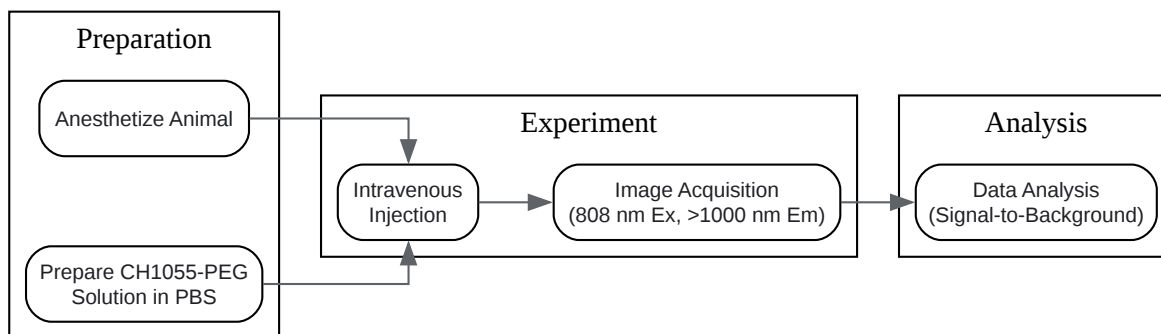
- Use a suitable long-pass filter (e.g., 1000 nm or 1300 nm) to collect the emission signal. [\[24\]](#)
- Optimize the exposure time and laser power to achieve a good signal-to-noise ratio while minimizing photobleaching.
- Acquire images at various time points post-injection (e.g., 1h, 6h, 24h) to determine the optimal imaging window for your target. [\[2\]](#)[\[6\]](#)

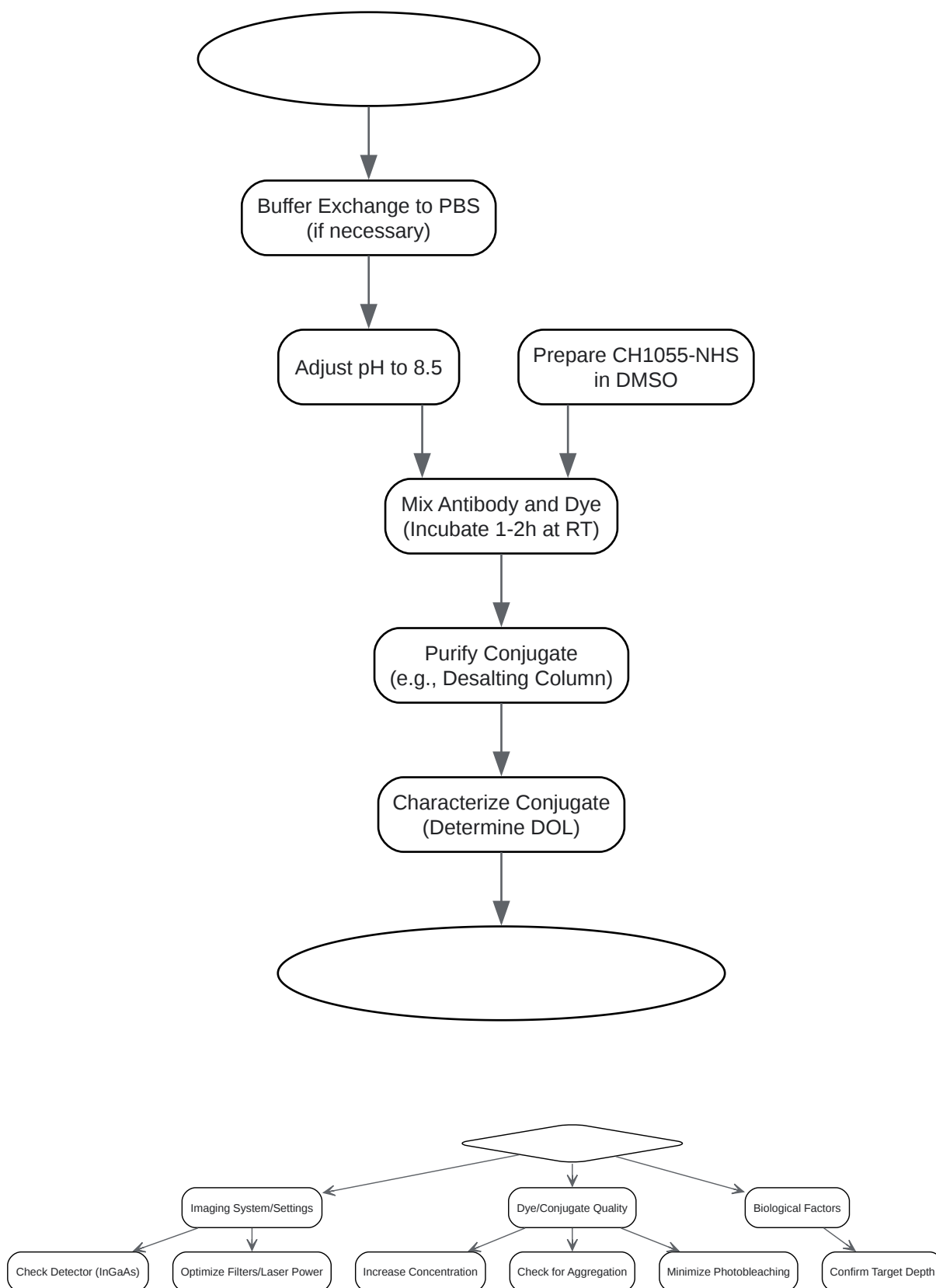
## Protocol 2: Antibody Conjugation to CH1055 (NHS Ester Chemistry)

- Antibody Preparation:
  - Ensure the antibody is in an amine-free buffer (e.g., PBS). If the buffer contains Tris or other primary amines, dialyze the antibody against PBS.
  - The antibody concentration should ideally be  $\geq 1$  mg/mL. [\[22\]](#)
- Reaction Setup:
  - Adjust the pH of the antibody solution to ~8.5 using a suitable buffer (e.g., 1M sodium bicarbonate). [\[21\]](#)
  - Dissolve the **CH1055**-NHS ester in anhydrous DMSO immediately before use to create a stock solution. [\[21\]](#)
  - Add the **CH1055**-NHS ester stock solution to the antibody solution. The molar ratio of dye to antibody will need to be optimized, but a starting point is a 10-20 fold molar excess of the dye.
- Incubation: Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification:

- Remove unconjugated dye using a purification method such as a desalting column (e.g., Sephadex G-25) or dialysis.[\[21\]](#)
- Collect the fractions containing the labeled antibody.
- Characterization:
  - Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the antibody) and the absorbance maximum of **CH1055**.
  - The protein concentration and DOL can be calculated using the Beer-Lambert law and correction factors for the dye's absorbance at 280 nm.[\[21\]](#)
- Storage: Store the purified conjugate at 4°C for short-term use or at -20°C (with a cryoprotectant like glycerol) for long-term storage. Protect from light.

## Visualizations





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